

Essential Safety and Logistical Information for Handling Sodium 2-oxobutanoate-13C4

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Compound of Interest

Compound Name: Sodium 2-oxobutanoate-13C4

Cat. No.: B12393458

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Sodium 2-oxobutanoate-13C4**. The following procedures are designed to ensure safe handling, storage, and disposal of this compound in a laboratory setting.

Hazard Identification and Personal Protective Equipment (PPE)

While **Sodium 2-oxobutanoate-13C4** is a stable isotope and not radioactive, the unlabeled compound, Sodium 2-oxobutanoate, is known to be an irritant. It can cause skin and eye irritation, and inhalation may lead to respiratory irritation[1]. Therefore, appropriate personal protective equipment should be worn at all times.

Table 1: Required Personal Protective Equipment (PPE)

PPE Category	Item	Specification
Hand Protection	Gloves	Nitrile or latex gloves should be worn to prevent skin contact[2].
Eye Protection	Safety Glasses/Goggles	Safety glasses or goggles are necessary to protect the eyes from potential splashes or dust[2][3].
Body Protection	Lab Coat	A standard laboratory coat should be worn to protect skin and clothing from accidental spills[2][3].
Respiratory Protection	Dust Mask	A dust mask (e.g., N95) is recommended when handling the powder form to avoid inhalation.

Handling and Storage Procedures

Proper handling and storage are critical to maintaining the integrity of the compound and ensuring a safe laboratory environment.

Operational Plan:

- **Preparation:** Before handling, ensure that the designated workspace is clean and uncluttered. Have all necessary PPE readily available.
- **Weighing and Aliquoting:** When weighing the powdered compound, perform the task in a well-ventilated area or under a fume hood to minimize inhalation risk. Avoid generating dust.
- **Dissolving:** If preparing a solution, add the solid to the solvent slowly to avoid splashing.
- **General Practices:** Always wash hands thoroughly with soap and water after handling the compound. Avoid eating, drinking, or smoking in the laboratory area[4].

Storage Plan:

Sodium 2-oxobutanoate should be stored in a cool, dry, and well-ventilated place[5]. The recommended storage temperature is typically between 2-8°C. Keep the container tightly sealed to prevent moisture absorption and contamination.

Table 2: Storage Conditions

Parameter	Recommendation
Temperature	2-8°C
Environment	Dry, well-ventilated area[5]
Container	Tightly sealed original container

Disposal Plan

Dispose of **Sodium 2-oxobutanoate-13C4** and any contaminated materials in accordance with local, state, and federal regulations.

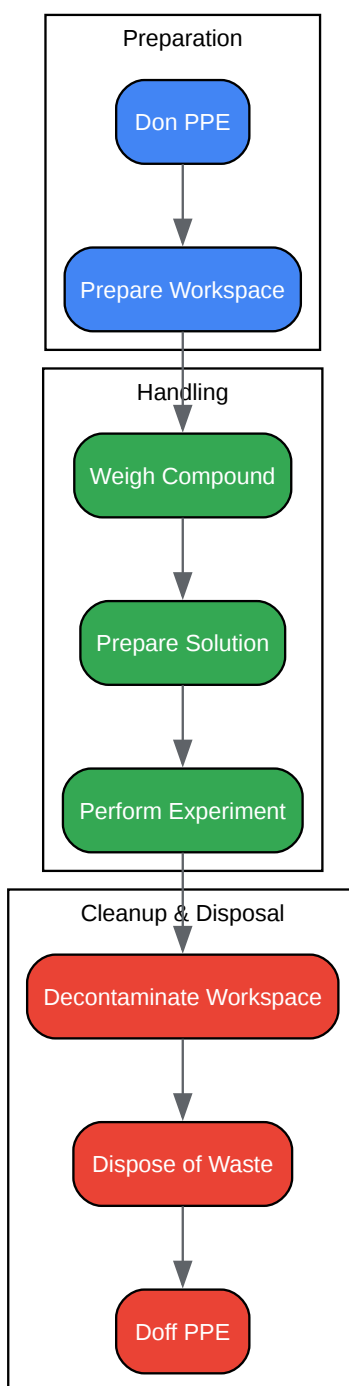
Disposal Steps:

- **Waste Collection:** Collect excess solid material and any contaminated disposable items (e.g., gloves, weigh boats) in a designated and clearly labeled chemical waste container.
- **Solution Waste:** Aqueous solutions of Sodium 2-oxobutanoate should also be collected in a labeled chemical waste container. Do not pour down the drain unless permitted by local regulations.
- **Container Disposal:** Empty containers should be rinsed thoroughly with an appropriate solvent, and the rinsate collected as chemical waste before the container is discarded or recycled.
- **Waste Pickup:** Arrange for the disposal of the chemical waste through your institution's environmental health and safety office.

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for handling **Sodium 2-oxobutanoate-13C4** in a laboratory setting.

Workflow for Handling Sodium 2-oxobutanoate-13C4



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Caption: Handling and Disposal Workflow.

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